

Quantifying Microbial Metabolic Activity with INT Staining: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodonitrotetrazolium

Cat. No.: B1214958

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Introduction

The quantification of microbial metabolic activity is a cornerstone of microbiology research and is particularly crucial in the field of drug development for screening antimicrobial compounds. One widely used method employs the vital stain 2-(p-iodophenyl)-3-(p-nitrophenyl)-5-phenyl tetrazolium chloride (INT). This application note provides detailed protocols for using INT to quantify metabolic activity in various microorganisms, guidance on data interpretation, and troubleshooting tips.

INT is a water-soluble, pale yellow compound that is readily taken up by microorganisms. In metabolically active cells, dehydrogenase enzymes of the electron transport chain reduce INT to a water-insoluble, red-to-purple formazan product.^{[1][2]} The accumulation of this colored precipitate, known as INT formazan (INF), can be quantified spectrophotometrically after extraction, providing a direct measure of the metabolic activity of the microbial population.^{[1][2]}

Principle of the Assay

The reduction of INT is linked to the cellular respiration process. Specifically, electrons from NADH and FADH₂, generated during catabolism, are passed along the electron transport chain.^{[3][4]} INT acts as an artificial electron acceptor, intercepting electrons and becoming reduced to formazan.^{[1][2]} Therefore, the rate of formazan production is proportional to the rate of electron transport and, by extension, the overall metabolic activity of the cell.

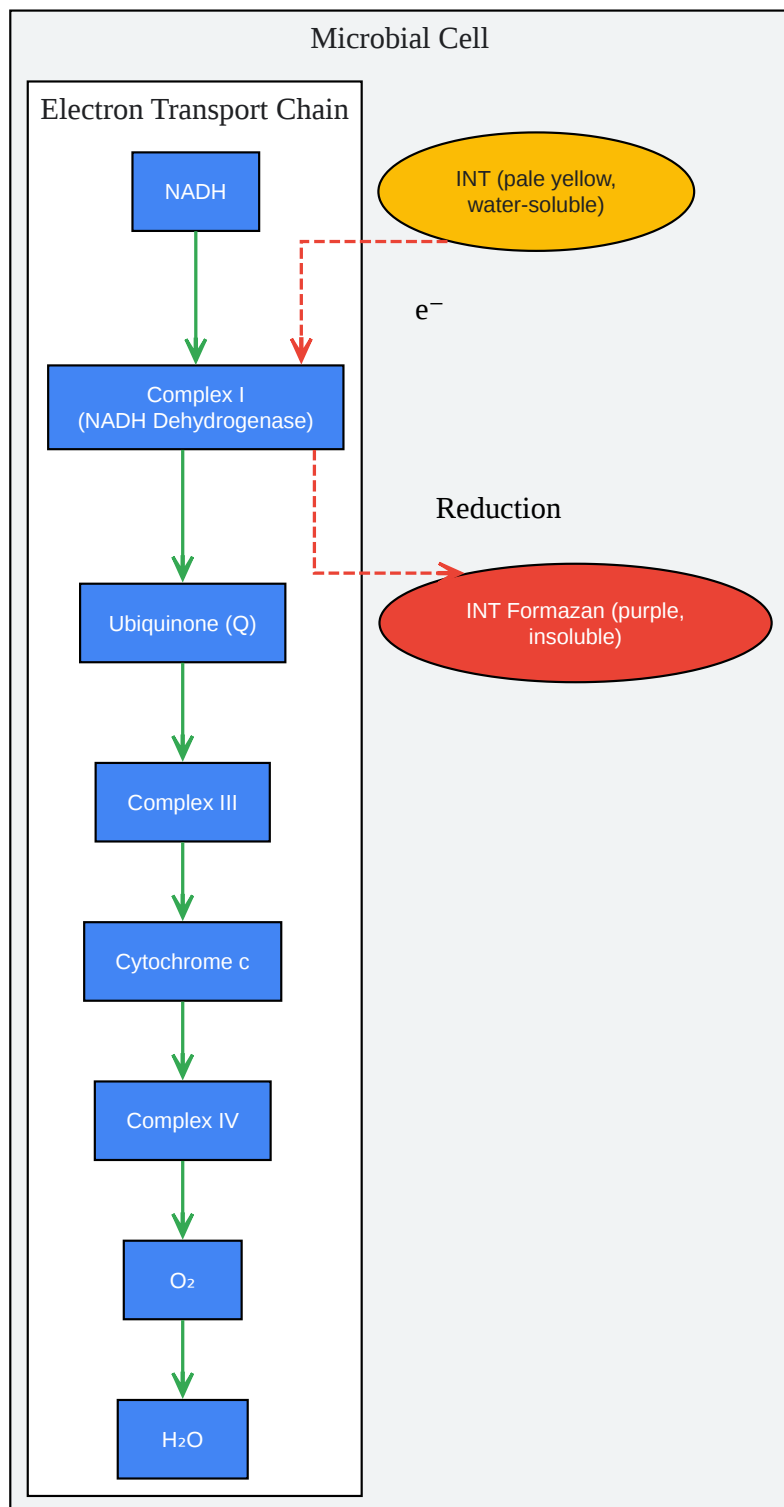


Figure 1: INT Reduction Pathway

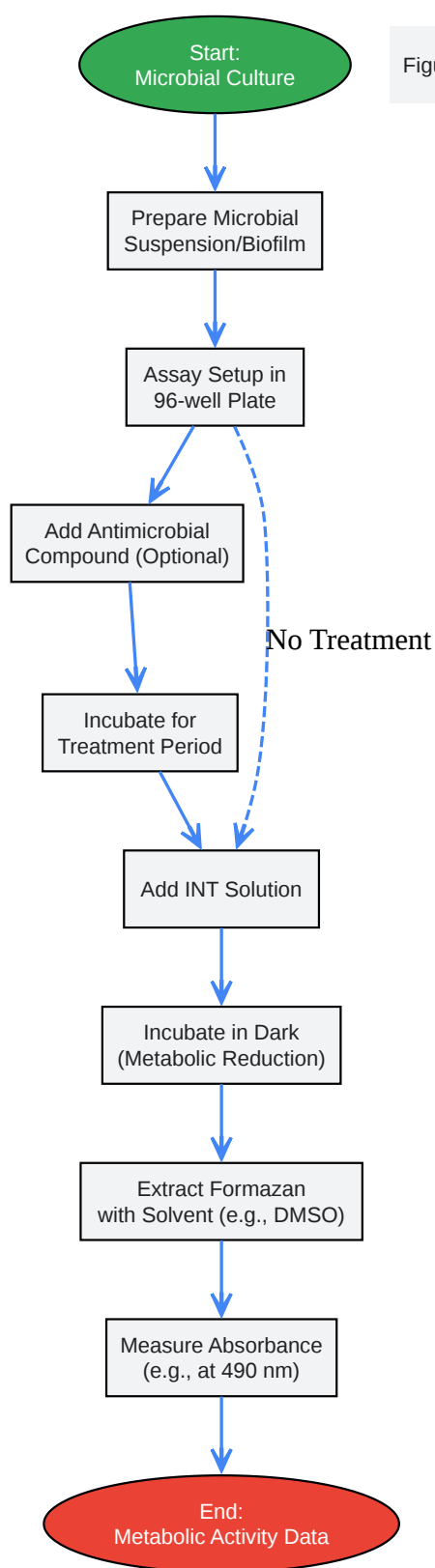
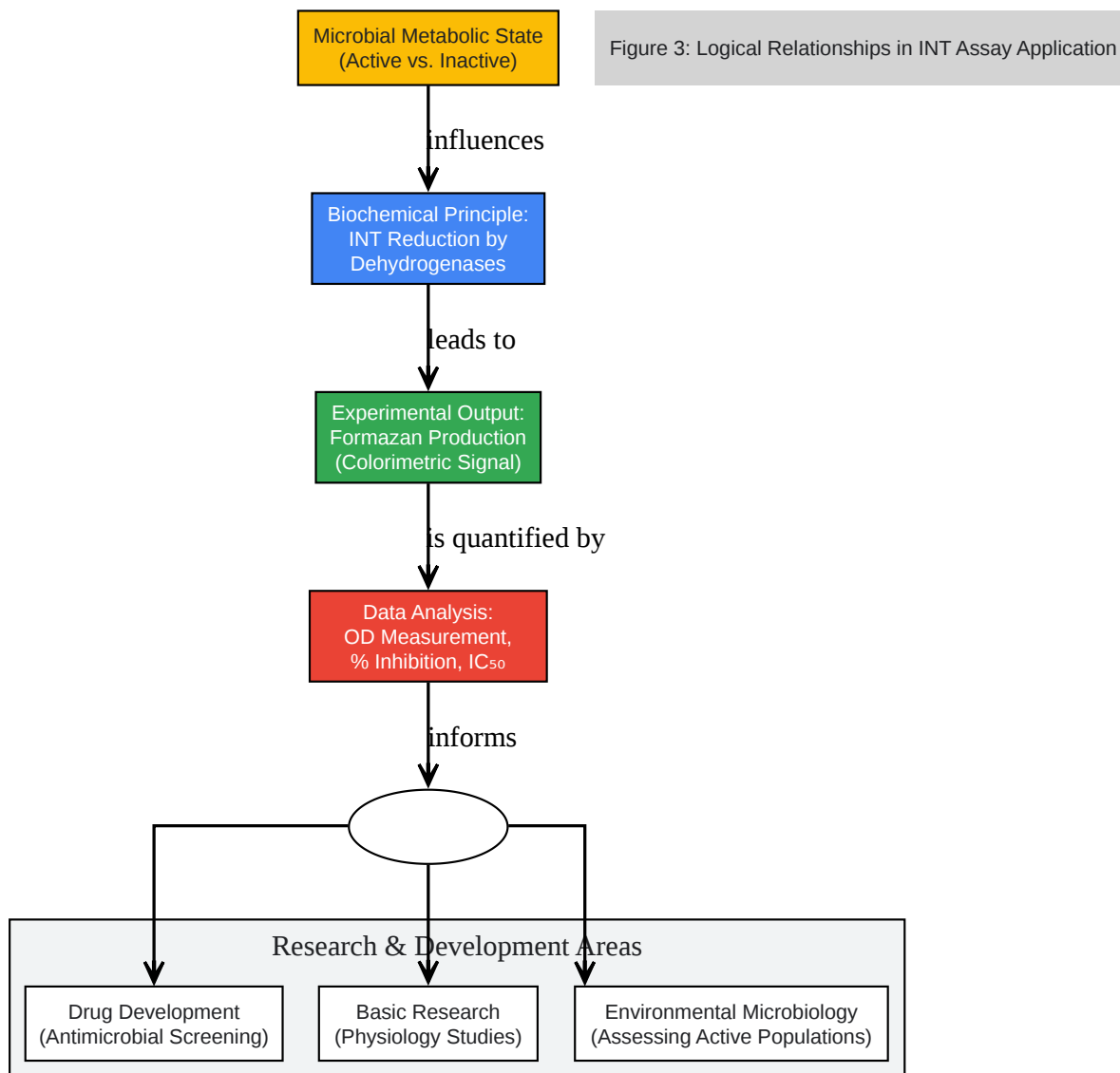


Figure 2: General Experimental Workflow



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